

CAS 2705948-90-7 structure elucidation and properties

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Compound of Interest

Compound Name: 2,6-Difluoro-4-(methylthio)aniline

Cat. No.: B8241274

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A Note on the Topic: CAS 2705948-90-7

Initial research and database inquiries for the compound designated by CAS number 2705948-90-7 did not yield any publicly available information regarding its structure, properties, or synthesis. This suggests that the CAS number may be incorrect, proprietary, or assigned to a substance not yet described in scientific literature.

In the course of this investigation, searches for the requested CAS number consistently redirected to a well-characterized and commercially significant compound: Acetyl tributyl citrate (ATBC), with the CAS number 77-90-7.

Therefore, to fulfill the core requirements of providing an in-depth technical guide for researchers and scientists, this document will focus on Acetyl tributyl citrate (CAS 77-90-7). The following sections are structured to serve as a comprehensive guide to this compound, demonstrating the requested level of technical detail, scientific integrity, and data visualization.

An In-depth Technical Guide to Acetyl tributyl citrate (CAS 77-90-7): Structure, Properties, and

Analysis

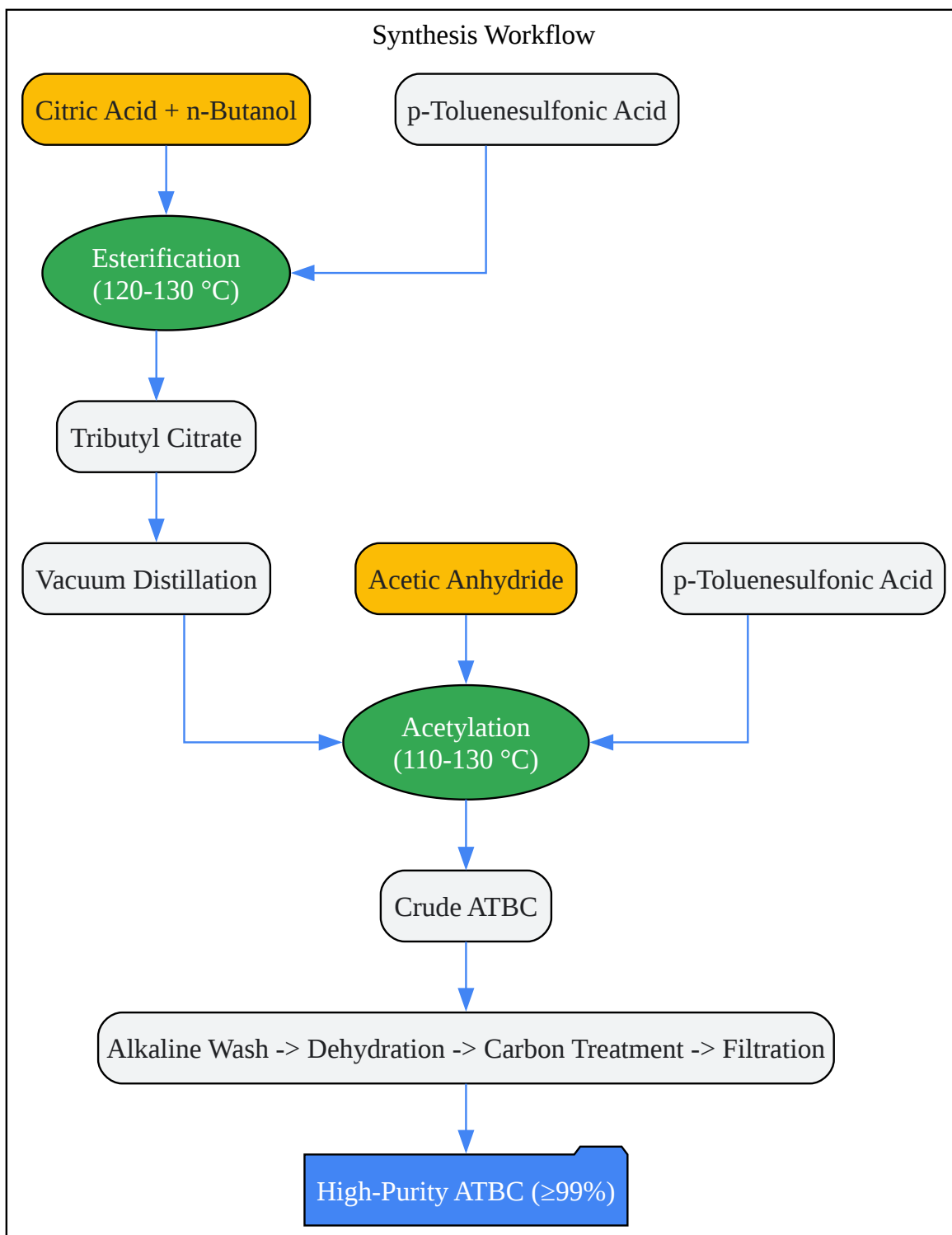
Introduction and Synthesis

Acetyl tributyl citrate (ATBC) is a colorless, odorless, oily liquid that has emerged as a leading environmentally benign plasticizer.^[1] Functionally, it is an organic ester derived from citric acid.^[2] Its primary role is to enhance the flexibility, durability, and workability of polymers.^[3] Due to its favorable safety profile, low toxicity, and biodegradability, ATBC is widely used as a replacement for traditional phthalate-based plasticizers in a variety of sensitive applications, including food packaging, medical devices, children's toys, and pharmaceutical coatings.^{[1][4]}

The synthesis of ATBC is a two-step process performed in a single reaction vessel, a strategy that improves equipment utilization and reduces waste.^[5] The methodology is grounded in fundamental organic reactions: Fischer esterification followed by acetylation.

- **Esterification:** Citric acid is reacted with an excess of n-butanol in the presence of an acid catalyst, such as p-toluenesulfonic acid. This reaction forms tributyl citrate by converting the three carboxylic acid groups of citric acid into butyl esters.^{[5][6]}
- **Acetylation:** Following the removal of excess alcohol, acetic anhydride is introduced to acetylate the tertiary hydroxyl group on the citrate backbone, yielding the final product, Acetyl tributyl citrate.^{[5][6]}

The choice of an acid catalyst like p-toluenesulfonic acid is critical for achieving high conversion rates at manageable temperatures (110-130 °C).^[5] The entire process, from raw materials to the final purified product, can be visualized as a streamlined workflow.



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Synthesis workflow for Acetyl tributyl citrate (ATBC).

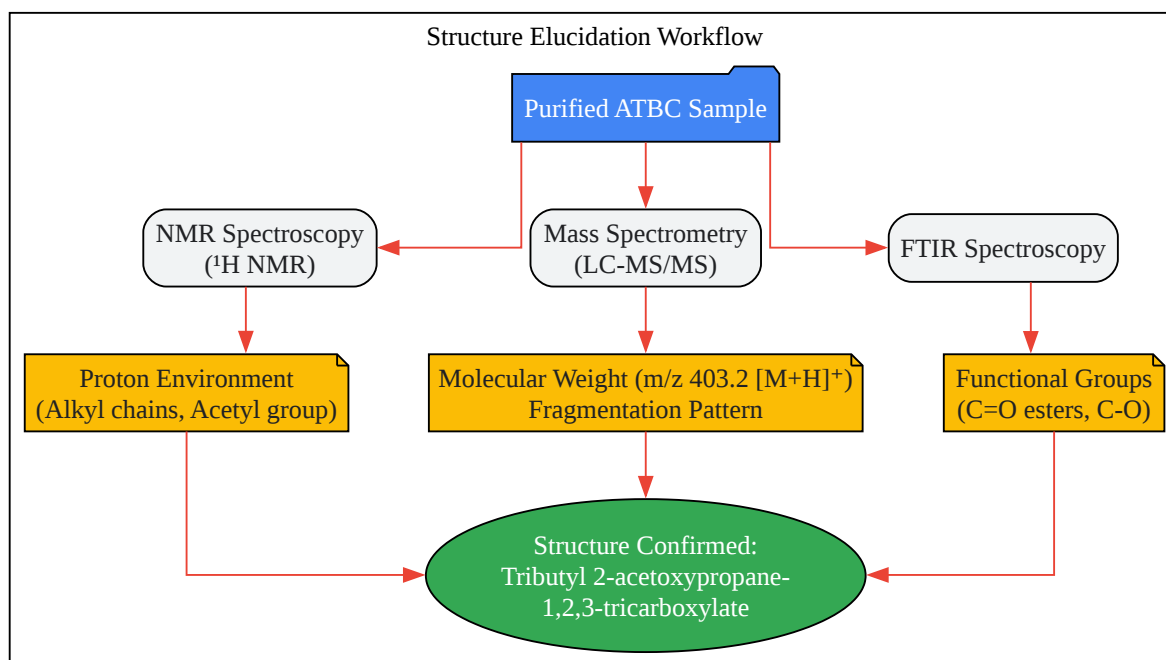
Experimental Protocol: Synthesis of High-Purity ATBC

This protocol is a synthesized representation based on established industrial methods.[\[5\]](#)[\[7\]](#)[\[8\]](#)[\[9\]](#)

- Esterification:
 - Charge a reaction kettle with citric acid, n-butanol (mass ratio of 1:1 to 1:5 relative to citric acid), and p-toluenesulfonic acid (0.5% to 1.0% of citric acid mass).[\[5\]](#)
 - Introduce a nitrogen atmosphere to prevent oxidation.
 - Heat the mixture to 120-130 °C and maintain with stirring to synthesize tributyl citrate. Water generated during the reaction is removed via a Dean-Stark apparatus.
 - Once the esterification is complete (as determined by acid value titration), apply a vacuum to the vessel to distill off excess n-butanol.[\[5\]](#)
- Acetylation & Purification:
 - Cool the reaction mixture to 90-110 °C and break the vacuum.
 - Add acetic anhydride and a fresh portion of p-toluenesulfonic acid catalyst.[\[5\]](#)
 - Re-introduce nitrogen and heat the mixture to 110-130 °C for approximately 2 hours to perform the acetylation.
 - Apply a vacuum to remove the acetic acid byproduct.
 - Cool the crude product to 70-80 °C and perform a series of alkaline washes (e.g., with a 5-10% sodium hydroxide solution) to neutralize residual acids.[\[5\]](#)
 - Heat the washed product under vacuum for dehydration.
 - Cool the product, add activated carbon, and stir for 2 hours for decolorization.
 - Filter the mixture to remove the activated carbon, yielding the final high-purity ATBC product.[\[5\]](#)

Structure Elucidation

The definitive identification and characterization of ATBC rely on a combination of spectroscopic techniques. Each method provides unique insights into the molecule's framework, ensuring an unambiguous structural assignment. The analytical workflow is a self-validating system where data from each technique must be consistent with the proposed structure.



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Analytical workflow for the structural confirmation of ATBC.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Proton NMR (^1H NMR) is instrumental for mapping the proton environment of the molecule. The spectrum of ATBC is expected to show characteristic signals corresponding to the different

alkyl chains and the acetyl group.[\[10\]](#)[\[11\]](#)[\[12\]](#)

- **Butyl Ester Protons:** A series of multiplets between ~0.9 ppm and ~4.1 ppm corresponding to the methyl (CH₃), methylene (CH₂), and oxymethylene (OCH₂) groups of the three butyl chains.
- **Methylene Protons of Citrate Backbone:** Distinct signals for the two diastereotopic protons on the carbons adjacent to the ester groups, typically appearing as doublets around 2.8-3.0 ppm.
- **Acetyl Protons:** A sharp singlet at approximately 2.1 ppm, integrating to three protons, which is characteristic of the methyl group of the acetyl moiety.

Mass Spectrometry (MS)

Mass spectrometry provides the molecular weight and fragmentation data, which act as a molecular fingerprint. Using a soft ionization technique like electrospray ionization (ESI) in positive mode, the parent ion is readily observed.

- **Parent Ion:** The expected protonated molecule [M+H]⁺ would have an m/z of 403.2.[\[13\]](#)[\[14\]](#)
- **Fragmentation:** In tandem MS (MS/MS), characteristic fragment ions are observed. A prominent transition for ATBC is m/z 403.2 → m/z 185.2, which corresponds to a specific loss from the parent structure and is used for quantification in complex matrices. Another reported fragment ion is at m/z 129.0.[\[13\]](#)

Infrared (IR) Spectroscopy

Fourier-Transform Infrared (FTIR) spectroscopy is used to identify the key functional groups present in the molecule. The spectrum of ATBC is dominated by strong absorptions related to its ester functionalities.[\[15\]](#)[\[16\]](#)

- **C=O Stretching:** A strong, sharp absorption band around 1740-1755 cm⁻¹, characteristic of the carbonyl groups in the four ester linkages (three butyl esters and one acetyl ester).
- **C-O Stretching:** A series of strong bands in the region of 1290-1180 cm⁻¹ corresponding to the C-O single bond stretching of the ester groups.

- C-H Stretching: Bands in the 2800-3000 cm^{-1} region corresponding to the sp^3 C-H bonds of the alkyl chains.

Physicochemical Properties and Applications

The utility of ATBC is directly linked to its specific physical and chemical properties. Its high boiling point and low vapor pressure make it a stable and non-volatile additive in polymer processing.^[17] Its negligible water solubility is crucial for applications involving contact with aqueous environments.^[2]

Table 1: Key Physicochemical Properties of Acetyl tributyl citrate

Property	Value	Source(s)
CAS Number	77-90-7	^[17] ^[18]
Molecular Formula	$\text{C}_{20}\text{H}_{34}\text{O}_8$	^[18]
Molecular Weight	402.5 g/mol	^[18]
Appearance	Colorless, clear, oily liquid	^[18] ^[19]
Melting Point	-59 °C	^[17] ^[18]
Boiling Point	327 °C	^[17] ^[18]
Density	1.05 g/mL at 25 °C	^[17]
Flash Point	>204 °C	^[18] ^[19]
Refractive Index	n^{20}_D 1.443	^[17]
Water Solubility	<0.1 g/100 mL (practically insoluble)	^[2] ^[19]

Key Applications

- PVC and Polymer Plasticizer: ATBC is a primary non-toxic plasticizer for polyvinyl chloride (PVC), cellulose resins, and synthetic rubber. It is used in the manufacturing of non-toxic PVC pellets, food packaging films, and children's toys.^[1]^[19]

- Medical Products: Its safety profile makes it suitable for medical applications such as flexible tubing and blood bags.[\[1\]](#)
- Pharmaceutical Excipient: ATBC is used as a plasticizer for polymer coatings on tablets and capsules, enabling functionalities like taste masking, sustained-release, and enteric protection.[\[20\]](#)[\[21\]](#)
- Cosmetics and Personal Care: It serves as a film-forming agent and plasticizer in products like nail polish and hair spray, replacing phthalates.[\[6\]](#)[\[19\]](#)

Analytical Methodology for Quantification

For drug development and quality control, a robust analytical method is required to quantify ATBC, particularly for migration testing from food contact materials or dissolution studies of pharmaceutical formulations. Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) is the gold standard for this purpose due to its high sensitivity and selectivity.[\[13\]](#)

Protocol: Quantification of ATBC in Plastic by LC-MS/MS

This protocol is adapted from established methods for migration testing.

- Sample Preparation (Extraction):
 - Submerge a known surface area of the plastic sample in a food simulant (e.g., 95% ethanol to simulate fatty foods) or an extraction solvent like hexane.
 - Incubate at a specified temperature and duration (e.g., 40 °C for 24 hours) to allow for migration/extraction.
 - Spike the resulting extract with an appropriate internal standard (e.g., Tributyl Citrate or a deuterated analog of ATBC) to correct for matrix effects and instrument variability.
 - Perform a liquid-liquid extraction if necessary to clean up the sample and concentrate the analyte.
- Chromatographic Separation:
 - LC System: Agilent 1260 Infinity HPLC system or equivalent.[\[13\]](#)

- Column: C18 reversed-phase column (e.g., 2.1 mm x 100 mm, 3.5 μ m).
- Mobile Phase: A gradient of 0.1% formic acid in water (A) and 0.1% formic acid in acetonitrile (B).
- Flow Rate: 0.3 mL/min.
- Injection Volume: 5 μ L.
- Mass Spectrometric Detection:
 - MS System: Agilent 6460 Triple Quadrupole Mass Spectrometer or equivalent.[13]
 - Ionization Mode: Electrospray Ionization (ESI), Positive.
 - Detection Mode: Selected Reaction Monitoring (SRM).
 - SRM Transition for ATBC: Monitor the transition from the precursor ion (m/z 403.2) to a specific product ion (e.g., m/z 185.2 or 129.0).[13]
 - SRM Transition for Internal Standard: Monitor the appropriate transition for the chosen internal standard.
- Quantification:
 - Generate a calibration curve using standards of known ATBC concentrations prepared in the same matrix as the samples.
 - Calculate the concentration of ATBC in the samples by comparing the peak area ratio of the analyte to the internal standard against the calibration curve.

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